

Application Notes and Protocols for Indigo Carmine in Chromoendoscopy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Indigo carmine*

Cat. No.: *B1671875*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of **Indigo Carmine** as a contrast agent in chromoendoscopy for the demarcation of gastrointestinal lesions.

Introduction

Chromoendoscopy is an advanced endoscopic technique that utilizes staining agents to enhance the visualization of the gastrointestinal mucosa.[1][2] **Indigo carmine**, a non-absorptive contrast dye, is widely employed to improve the detection and characterization of mucosal lesions.[2][3][4] Unlike absorptive stains such as methylene blue, **Indigo carmine** does not get taken up by epithelial cells but instead pools in mucosal crevices and depressions, thereby accentuating the topography and delineating subtle architectural changes. This property makes it particularly valuable for identifying and assessing flat or depressed lesions, which may be inconspicuous under conventional white-light endoscopy.

Principle of Action

Indigo carmine is a biologically inert blue dye that acts as a contrast agent. When applied to the mucosal surface, it accumulates in the valleys and pits between mucosal elevations. This pooling effect creates a contrast that highlights the mucosal architecture, including the pit patterns of colorectal polyps. Dysplastic and inflamed tissues often exhibit altered mucosal patterns, which become more apparent after staining with **Indigo carmine**, aiding in their

identification and characterization. The immediate staining effect allows for real-time visualization without the need for a waiting period for cellular uptake.

Applications in Lesion Demarcation

Indigo carmine chromoendoscopy has demonstrated utility in various clinical scenarios:

- **Detection of Colorectal Polyps:** It enhances the detection rate of colorectal adenomas, especially small (<5 mm) and flat lesions that are often missed during conventional colonoscopy.
- **Surveillance in Inflammatory Bowel Disease (IBD):** In patients with longstanding ulcerative colitis or Crohn's colitis, **Indigo carmine** aids in the detection of dysplasia, which can be a precursor to colorectal cancer. The European Society of Gastrointestinal Endoscopy (ESGE) and the British Society of Gastroenterology (BSG) recommend its use for dysplasia surveillance in IBD patients.
- **Characterization of Colorectal Lesions:** By highlighting the mucosal pit pattern, **Indigo carmine** assists in the differential diagnosis between neoplastic and non-neoplastic polyps, which can guide therapeutic decisions.
- **Delineation of Early Gastric Cancer:** In the stomach, **Indigo carmine**, often in combination with acetic acid, helps to clarify the borders of early gastric cancer, which is crucial for complete endoscopic resection.
- **Barrett's Esophagus Surveillance:** It can be used to highlight mucosal irregularities and potential areas of dysplasia in patients with Barrett's esophagus.

Quantitative Data Summary

The following tables summarize quantitative data from various studies on the efficacy of **Indigo carmine** chromoendoscopy.

Table 1: Diagnostic Accuracy of **Indigo Carmine** Chromoendoscopy for Colorectal Lesions

Endoscopic Method	Sensitivity	Specificity	Accuracy	Reference
Conventional View	-	-	84.0%	
Chromoendoscopy (0.2% Indigo Carmine)	-	-	89.3%	
Chromoendoscopy with Magnification (0.2% Indigo Carmine)	-	-	95.6%	
Magnifying Chromoendoscopy with Indigo Carmine (0.2%)	96.0%	72.2%	92.1%	
Magnifying Chromoendoscopy with Crystal Violet (0.05%)	97.2%	72.2%	93.0%	
Magnifying Chromoendoscopy with FICE	92.1%	68.5%	88.3%	

Table 2: Efficacy of **Indigo Carmine** in Detecting Additional Lesions

Study Population	Comparison	Additional Lesions Detected with Indigo Carmine	Reference
100 patients with longstanding ulcerative colitis	Pancolonic Indigo Carmine vs. Pre-dye spray colonoscopy	114 additional mucosal abnormalities, of which 7 were dysplastic.	
86 patients undergoing hood cap-assisted colonoscopy	Post-dye spraying vs. Pre-dye spraying in the ascending colon	53 additional polyps found in 34 patients.	

Table 3: Impact of **Indigo Carmine** on Adenoma Detection Rate (ADR)

Study Design	Indigo Carmine Group ADR	Control Group (Standard Colonoscopy) ADR	P-value	Reference
Randomized Controlled Trial (n=55) for lesions <5 mm	15 adenomas	7 adenomas	< 0.01	
Meta-analysis	Increased ADR	-	-	

Table 4: Delineation of Early Gastric Cancer Borders

Method	Differentiated Adenocarcinomas - Border Clarification	Undifferentiated Adenocarcinomas - Border Clarification	Reference
Conventional Endoscopy	68.5%	No additional benefit	
Acetic Acid-Indigo Carmine Chromoendoscopy	89.8% (P < 0.001)	No additional benefit	

Experimental Protocols

Preparation of Indigo Carmine Solution

Indigo carmine is commercially available in sterile solutions (e.g., 0.8%) or as a powder. The final concentration for use depends on the application.

- For Pan-Chromoendoscopy (Screening): A dilute solution of 0.03% to 0.1% is typically used.
 - Example Dilution for 0.03%: Mix 10 mL of 0.8% **Indigo carmine** with 250 mL of sterile water.
 - Example Dilution for 0.1%: Mix two 5 mL ampules of 0.8% **Indigo carmine** with 250 cc of water.
- For Targeted Chromoendoscopy (Lesion Characterization): A more concentrated solution of 0.13% to 0.5% is used for detailed inspection of identified lesions.
 - Example Dilution for 0.13%: Mix 5 mL of 0.8% **Indigo carmine** with 25 mL of sterile water.
 - Commonly used concentration: 0.2% is frequently cited in studies for targeted spraying.

Protocol for Pan-Colonic Chromoendoscopy in IBD Surveillance

- Patient Preparation: Ensure the patient has undergone a thorough bowel preparation, achieving a clean colon for optimal visualization.

- Endoscope Insertion: Advance the colonoscope to the cecum.
- Initial Inspection: Perform a careful withdrawal examination with white-light endoscopy to identify any obvious lesions. Aspirate any residual fluid.
- Dye Application: During withdrawal, systematically spray the prepared dilute **Indigo carmine** solution (0.03%-0.1%) to cover the entire colonic mucosa. Application can be done via a spray catheter inserted through the accessory channel of the endoscope or through the water jet channel of the endoscope.
- Re-examination: After dye application, re-examine the mucosa meticulously. The dye will highlight subtle mucosal abnormalities and variations in pit patterns.
- Targeted Biopsy/Resection: Any suspicious areas identified should be targeted for biopsy or endoscopic resection.

Protocol for Targeted Chromoendoscopy of a Colorectal Polyp

- Lesion Identification: Identify the polyp using standard white-light endoscopy.
- Mucosal Cleansing: Gently wash the surface of the lesion with water to remove any mucus or debris.
- Dye Spraying: Using a spray catheter, apply a small volume (10-20 mL) of the more concentrated **Indigo carmine** solution (0.2%-0.4%) directly onto the lesion to evenly coat its surface.
- Excess Dye Removal: Aspirate any excess dye that may obscure the view.
- Magnification Endoscopy (Optional but Recommended): Switch to magnification mode to observe the fine details of the mucosal pit pattern.
- Lesion Classification: Classify the pit pattern (e.g., using Kudo's classification) to predict the histology of the polyp.
- Therapeutic Intervention: Based on the assessment, proceed with polypectomy or biopsy.

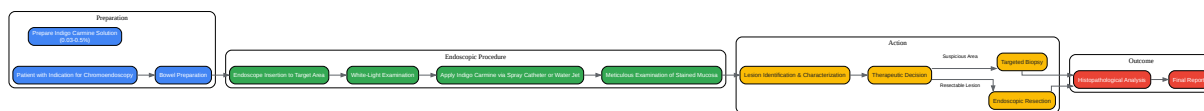
Protocol for Chromoendoscopy of Early Gastric Cancer

- **Lesion Identification:** Identify the suspected early gastric cancer lesion with white-light endoscopy.
- **Acetic Acid Application:** Spray 1.5% acetic acid onto the lesion. This will cause transient whitening of the normal mucosa.
- **Indigo Carmine Application:** After approximately 30 seconds, spray **Indigo carmine** solution onto the lesion.
- **Border Demarcation:** The combination of acetic acid and **Indigo carmine** enhances the visibility of the demarcation line between the cancerous and non-cancerous mucosa.
- **Marking:** Place marking dots around the delineated lesion using an argon plasma coagulation probe or other marking devices prior to endoscopic submucosal dissection (ESD).

Safety and Considerations

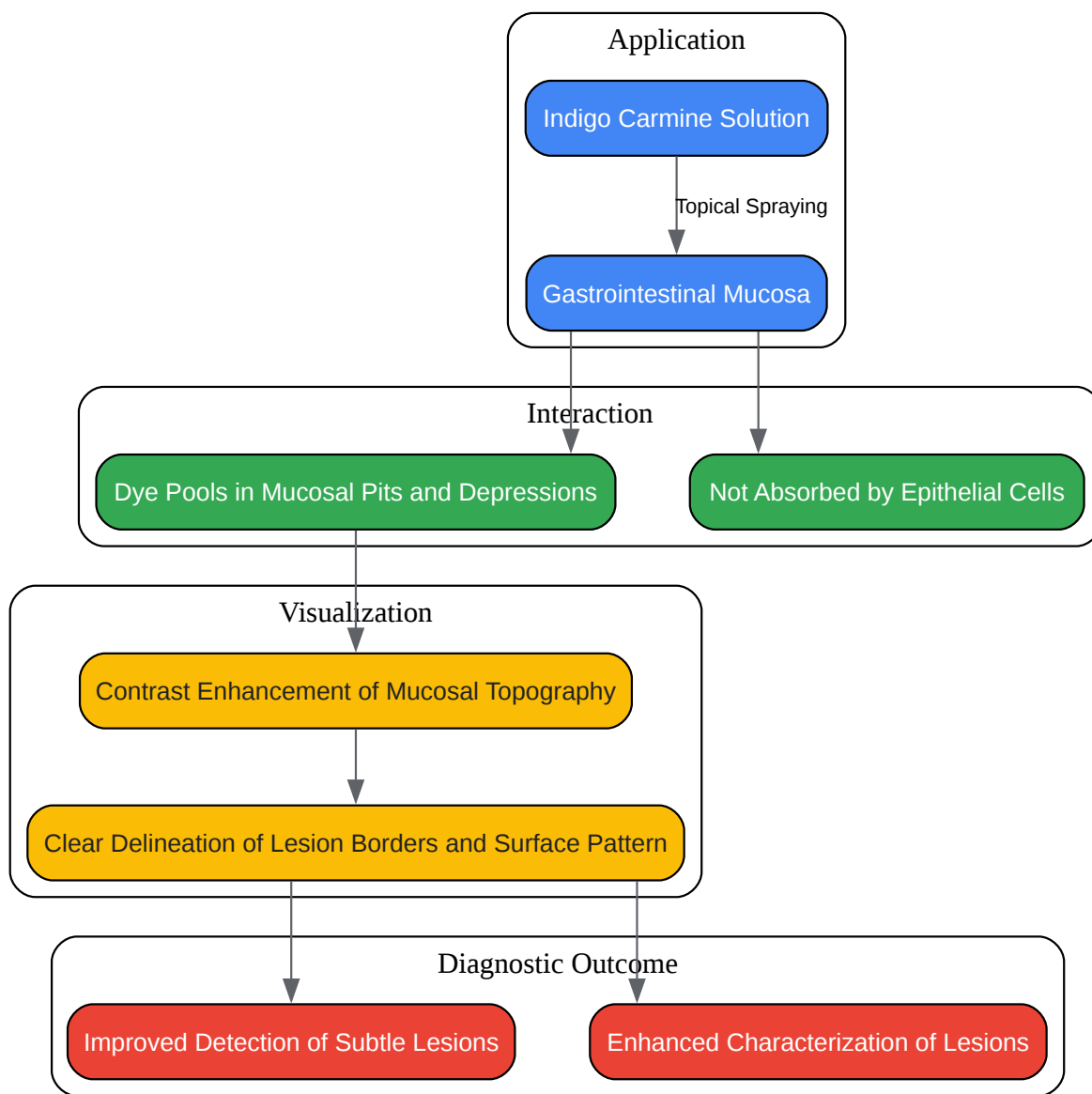
Indigo carmine is considered a safe contrast agent for topical application within the gastrointestinal tract as it is not absorbed. Adverse reactions are extremely rare. However, it is important to ensure that the colon is adequately cleansed before the procedure, as residual stool can interfere with the staining and visualization. Dye spraying can make the detection of certain lesions like angiodysplasia more difficult, so a thorough examination before staining is recommended.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow of **Indigo Carmine** Chromoendoscopy.



[Click to download full resolution via product page](#)

Caption: Mechanism of Action of **Indigo Carmine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jajgastrohepto.org [jajgastrohepto.org]
- 2. researchgate.net [researchgate.net]
- 3. The use of chromoendoscopy for surveillance of inflammatory bowel disease - PMC [pmc.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Indigo Carmine in Chromoendoscopy]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1671875#using-indigo-carmine-in-chromoendoscopy-for-lesion-demarcation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com